

PI-540: A Technical Guide to Its Physicochemical Properties and Biological Activity

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: PI-540

Cat. No.: B1677773

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility, stability, and core signaling pathway of **PI-540**, a potent and selective inhibitor of class 1A phosphatidylinositide 3-kinases (PI3K). The information is intended to support researchers and professionals in drug development in their understanding and application of this compound.

Core Properties of PI-540

PI-540 is a small molecule inhibitor with the chemical formula $C_{22}H_{27}N_5O_2S$ and a molecular weight of 425.55 g/mol ^[1] It is a valuable tool for investigating the roles of PI3K in various cellular processes, including cancer biology.

Solubility

The solubility of a compound is a critical factor for its use in in vitro and in vivo experiments. Based on available data, **PI-540** is known to be soluble in dimethyl sulfoxide (DMSO).^{[1][2]}

Table 1: Quantitative Solubility of **PI-540**

Solvent	Solubility
DMSO	Soluble[1][2]
Aqueous Buffers	Data not available
Ethanol	Data not available
Methanol	Data not available

Note: Specific quantitative solubility data (e.g., mg/mL or mM) for **PI-540** in various solvents is not readily available in the public domain. Researchers are advised to determine the solubility for their specific experimental needs.

Stability

The stability of **PI-540** is crucial for its proper storage and handling to ensure its activity and integrity.

Table 2: Stability and Storage of **PI-540**

Condition	Recommendation	Shelf Life
Solid Form (Short-term)	Store at 0 - 4 °C in a dry and dark place.[1]	Days to weeks[1]
Solid Form (Long-term)	Store at -20 °C in a dry and dark place.[1]	>3 years[1]
In Solution	Data not available	Data not available

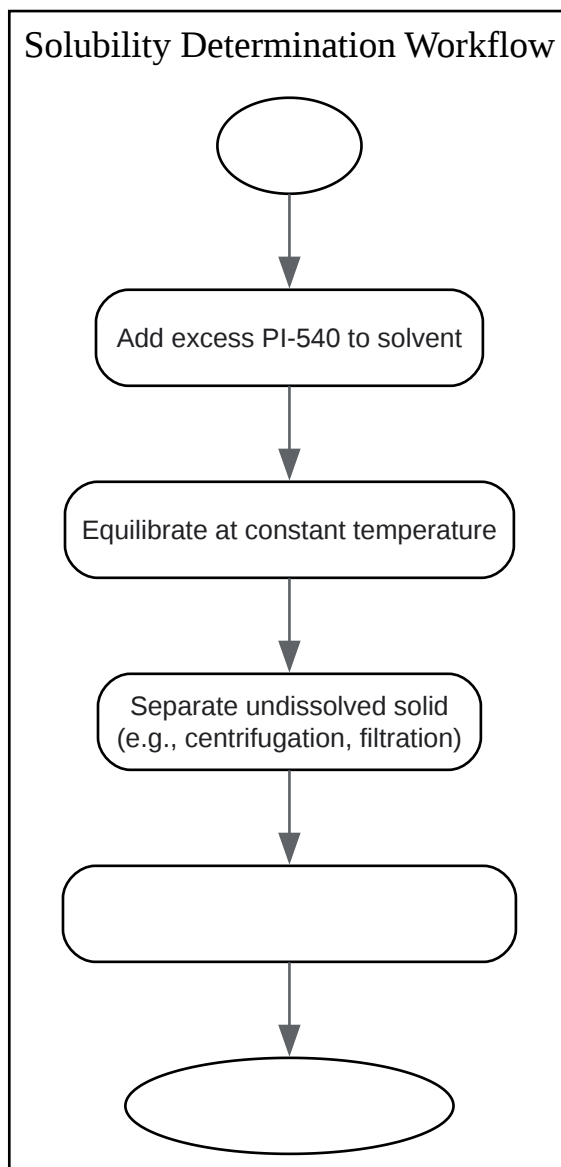
PI-540 is considered stable for several weeks during standard shipping at ambient temperatures.[1] Information regarding its stability in various solvents, at different pH values, or its degradation pathways is not extensively documented in publicly available sources.

Experimental Protocols

Detailed experimental protocols for determining the solubility and stability of **PI-540** are not specifically published. However, standard laboratory methods can be employed.

General Protocol for Solubility Determination

A common method to determine the solubility of a compound like **PI-540** is the shake-flask method followed by analysis.

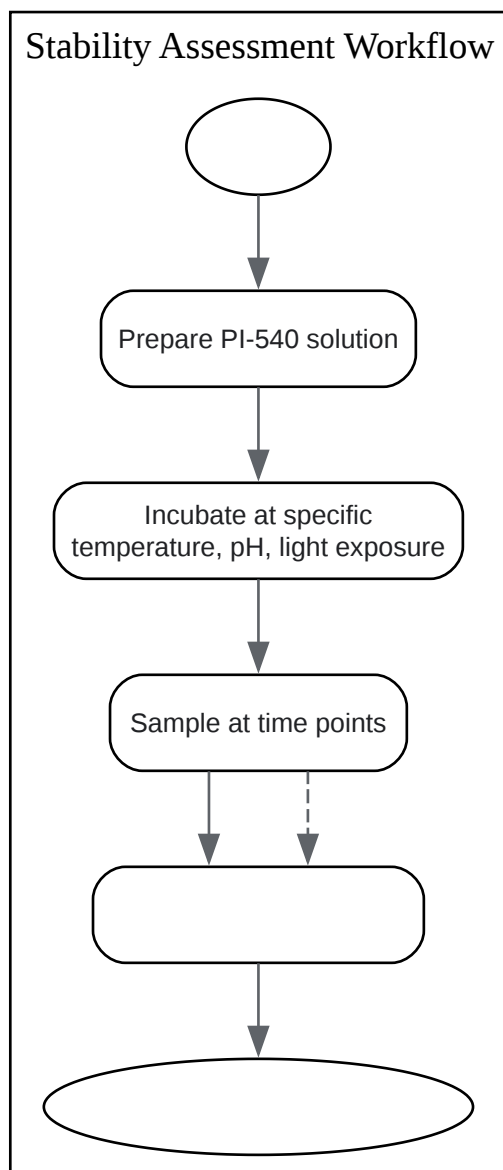


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A general workflow for determining the solubility of **PI-540**.

General Protocol for Stability Assessment

The stability of **PI-540** in a specific solvent can be assessed by monitoring its concentration over time under defined conditions.



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A general workflow for assessing the stability of **PI-540** in solution.

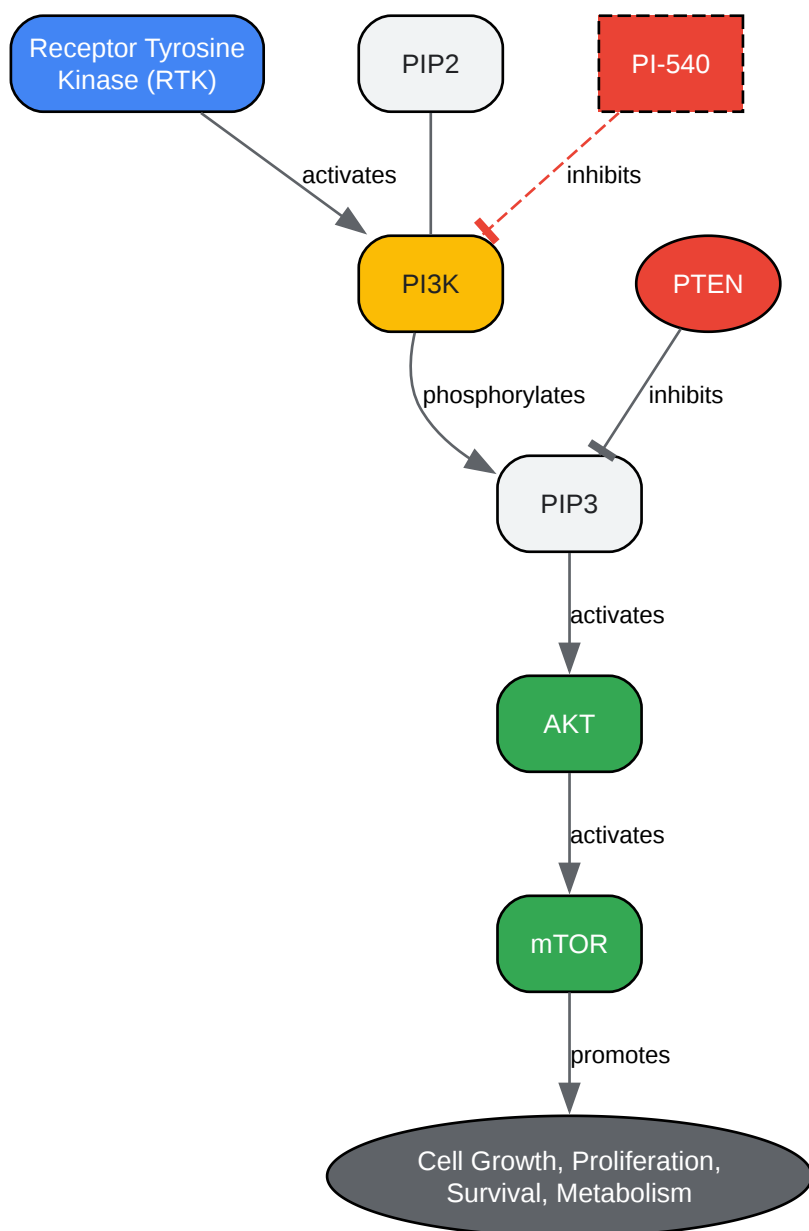
Biological Activity: PI3K Signaling Pathway

PI-540 is a potent inhibitor of the Class IA Phosphoinositide 3-Kinase (PI3K).[1] The PI3K pathway is a central signaling cascade that regulates a wide range of cellular processes,

including cell growth, proliferation, survival, and metabolism.[3][4][5] Its dysregulation is frequently observed in cancer.[3][4]

The canonical PI3K/AKT/mTOR signaling pathway is initiated by the activation of receptor tyrosine kinases (RTKs) by growth factors.[5][6] This leads to the recruitment and activation of PI3K, which then phosphorylates phosphatidylinositol 4,5-bisphosphate (PIP2) to generate phosphatidylinositol 3,4,5-trisphosphate (PIP3).[5] PIP3 acts as a second messenger, recruiting and activating downstream effectors, most notably the serine/threonine kinase AKT. Activated AKT, in turn, phosphorylates a multitude of substrates, including mTOR, to regulate diverse cellular functions.[3][5] The tumor suppressor PTEN acts as a negative regulator of this pathway by dephosphorylating PIP3.[3][6]

PI-540 exerts its inhibitory effect at the level of PI3K, thereby blocking the downstream signaling cascade.



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The PI3K/AKT/mTOR signaling pathway and the inhibitory action of **PI-540**.

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References

- 1. medkoo.com [medkoo.com]
- 2. PI-540 Supplier | CAS 885616-78-4| PI3K Inhibitor| AOBIOUS [aobious.com]
- 3. PI3K/AKT/mTOR pathway - Wikipedia [en.wikipedia.org]
- 4. The PI3K pathway in human disease - PMC [pmc.ncbi.nlm.nih.gov]
- 5. PI3K-AKT Signaling Pathway | Key Regulator in Cancer Development & Progression - Creative Biolabs [creativebiolabs.net]
- 6. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [PI-540: A Technical Guide to Its Physicochemical Properties and Biological Activity]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1677773#pi-540-solubility-and-stability-properties]

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